

Application Notes and Protocols: ¹³C NMR Assignments for Martynoside

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Compound of Interest

Compound Name: Martynoside

Cat. No.: B021606

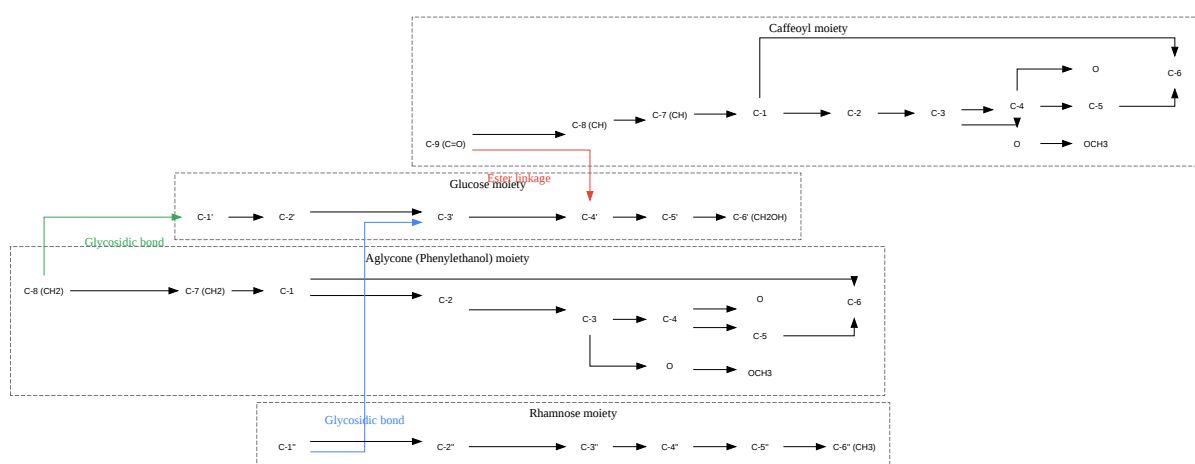
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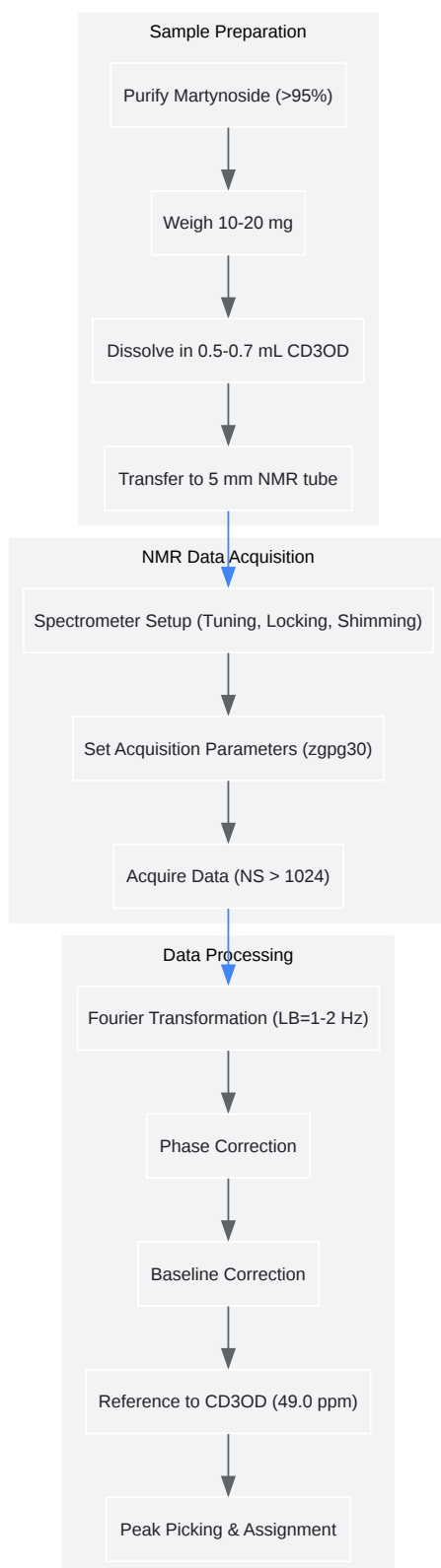
For Researchers, Scientists, and Drug Development Professionals

Introduction

Martynoside, a phenylpropanoid glycoside, is a natural product found in various plant species, including *Rehmannia glutinosa* and *Clerodendron trichotomum*. It has garnered significant interest within the scientific community due to its diverse pharmacological activities, including antioxidant, anti-inflammatory, and neuroprotective properties. Accurate structural elucidation is paramount for understanding its mechanism of action and for quality control in drug development. Nuclear Magnetic Resonance (NMR) spectroscopy, particularly ¹³C NMR, is a powerful analytical technique for the unambiguous structural determination of natural products. This document provides detailed ¹³C NMR assignments for **martynoside**, along with a standard experimental protocol for data acquisition.

Chemical Structure of Martynoside





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